

optimal concentration of MD2-Tlr4-IN-1 for cell culture

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Compound of Interest

Compound Name: MD2-Tlr4-IN-1

Cat. No.: B2400610

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Application Notes and Protocols for MD2-Tlr4-IN-1

For Researchers, Scientists, and Drug Development Professionals

Introduction

MD2-Tlr4-IN-1 is a potent and specific small molecule inhibitor of the Toll-like receptor 4 (TLR4) signaling pathway. It functions by targeting the myeloid differentiation protein 2 (MD2), an essential co-receptor for TLR4 that is required for the recognition of lipopolysaccharide (LPS), a major component of the outer membrane of Gram-negative bacteria.^{[1][2][3][4]} By binding to the MD2-TLR4 complex, **MD2-Tlr4-IN-1** effectively blocks the downstream signaling cascade that leads to the production of pro-inflammatory cytokines, such as tumor necrosis factor-alpha (TNF- α) and interleukin-6 (IL-6).^[1] This makes **MD2-Tlr4-IN-1** a valuable tool for studying the role of TLR4 in various inflammatory and immune responses, and a potential therapeutic candidate for diseases driven by excessive TLR4 activation.

These application notes provide detailed protocols for determining the optimal concentration of **MD2-Tlr4-IN-1** for use in cell culture, with a focus on macrophage cell lines, which are key players in the innate immune response.

Quantitative Data Summary

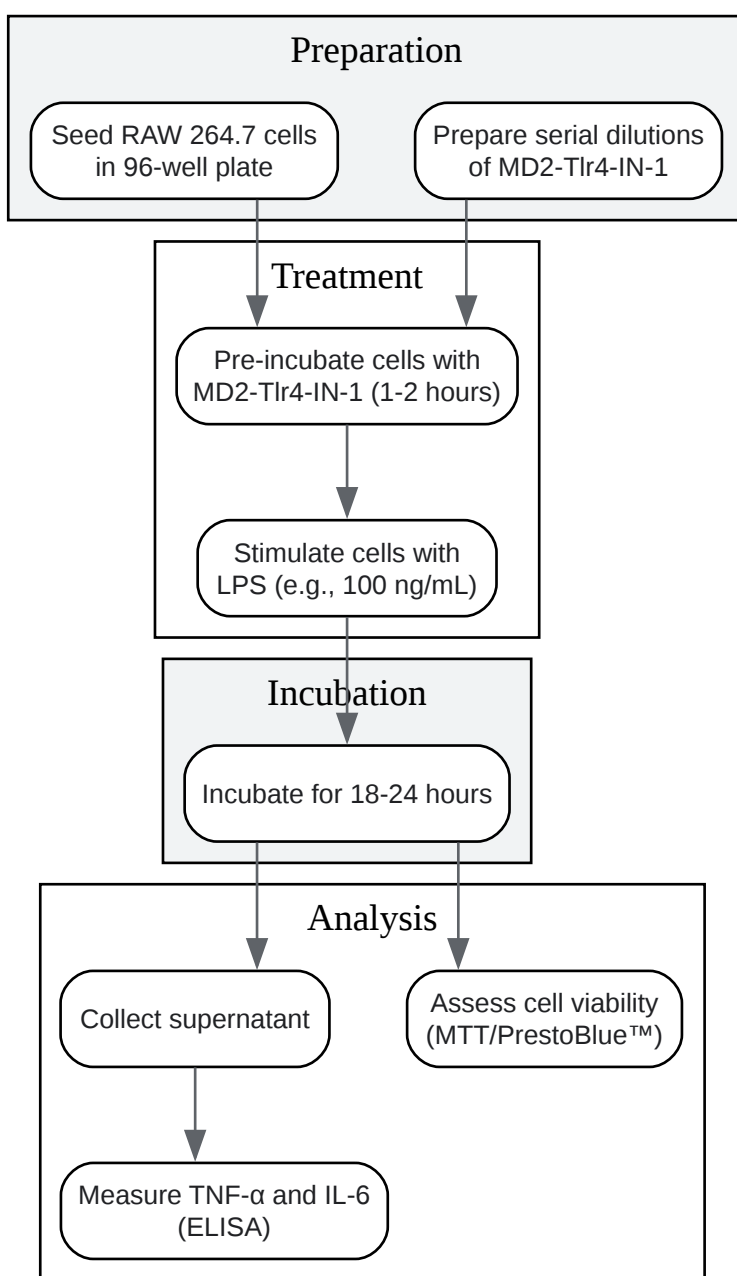
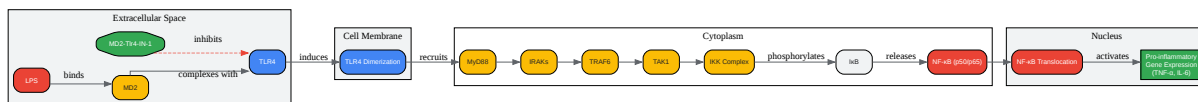
The inhibitory activity of **MD2-Tlr4-IN-1** has been quantified by determining its half-maximal inhibitory concentration (IC50) for the suppression of LPS-induced cytokine production in macrophages.[1]

Target Cytokine	Cell Type	IC50 Value (μM)
TNF-α	Macrophages	0.89[1]
IL-6	Macrophages	0.53[1]

This data indicates that an effective concentration range for **MD2-Tlr4-IN-1** in cell culture experiments is likely to be in the sub-micromolar to low micromolar range.

Signaling Pathway

The TLR4 signaling pathway is a critical component of the innate immune system. Upon recognition of LPS, TLR4 and its co-receptor MD2 form a complex, leading to the recruitment of adaptor proteins such as MyD88 and TRIF.[2][3][4][5][6] This initiates a downstream signaling cascade that culminates in the activation of transcription factors, most notably NF-κB, which then translocates to the nucleus to induce the expression of a wide range of pro-inflammatory genes, including those for TNF-α and IL-6.[5] **MD2-Tlr4-IN-1** exerts its inhibitory effect by preventing the formation or proper function of the TLR4-MD2 complex, thereby blocking the entire downstream signaling cascade.



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References

- 1. selleckchem.com [selleckchem.com]
- 2. Frontiers | A Single Step in vitro Bioassay Mimicking TLR4-LPS Pathway and the Role of MD2 and CD14 Coreceptors [frontiersin.org]
- 3. Selective targeting of the TLR4 co-receptor, MD2, prevents colon cancer growth and lung metastasis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. MD-2, a Molecule that Confers Lipopolysaccharide Responsiveness on Toll-like Receptor 4 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. invivogen.com [invivogen.com]
- 6. A Single Step in vitro Bioassay Mimicking TLR4-LPS Pathway and the Role of MD2 and CD14 Coreceptors - PMC [pmc.ncbi.nlm.nih.gov]
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